

2-Bromothiazole-5-methanol synthesis pathway

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Compound of Interest

Compound Name: 2-Bromothiazole-5-methanol

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An In-depth Technical Guide to the Synthesis of **2-Bromothiazole-5-methanol**

Abstract

2-Bromothiazole-5-methanol is a pivotal heterocyclic building block in contemporary drug discovery and medicinal chemistry. Its unique structural motif, featuring a reactive bromine atom at the 2-position and a versatile hydroxymethyl group at the 5-position, provides a bivalent scaffold for the synthesis of complex molecular architectures. The thiazole ring itself is recognized as a "privileged structure," present in numerous approved therapeutic agents, making its derivatives highly sought after.^{[1][2]} This guide provides an in-depth exploration of the primary synthetic pathways to **2-bromothiazole-5-methanol**, offering field-proven insights, step-by-step protocols, and a critical analysis of the causality behind experimental choices. It is intended for researchers, medicinal chemists, and process development scientists engaged in the synthesis of novel therapeutic agents.

Introduction: The Strategic Importance of 2-Bromothiazole-5-methanol

The thiazole nucleus is a cornerstone in medicinal chemistry, integral to the structure of numerous pharmaceuticals, including anticancer agents like Dasatinib and antibacterial

compounds.[3][4] The strategic placement of a bromine atom and a hydroxymethyl group on this scaffold, as in **2-bromothiazole-5-methanol**, creates a molecule with exceptional synthetic utility.

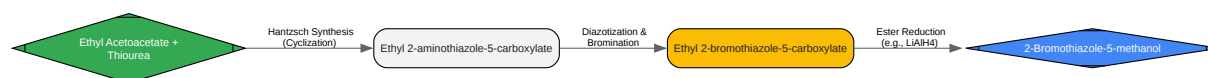
- **The 2-Bromo Group:** Serves as a versatile synthetic handle for a wide range of cross-coupling reactions, such as Suzuki, Stille, and Sonogashira couplings.[5][6][7] This allows for the facile introduction of aryl, vinyl, or alkynyl substituents, enabling the exploration of extensive chemical space to optimize pharmacological properties.
- **The 5-Hydroxymethyl Group:** This primary alcohol can be readily oxidized to an aldehyde or carboxylic acid, or converted into other functional groups such as ethers, esters, or amines. This functional handle is crucial for modifying solubility, introducing hydrogen bonding motifs, or serving as an attachment point for other pharmacophores.

This guide will detail the most robust and scientifically validated methods for the synthesis of this key intermediate, focusing on two primary strategies: the functional group transformation of pre-existing thiazole precursors and the direct C-H functionalization of a 2-bromothiazole core.

Pathway I: Synthesis via Ester Reduction from 2-Aminothiazole Precursors

This is arguably the most established and reliable route, commencing from readily available starting materials. It leverages classic, high-yielding transformations, including the Hantzsch thiazole synthesis, a Sandmeyer-type diazotization/bromination, and a final ester reduction.

Workflow Overview: Pathway I



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Caption: Workflow for the synthesis of **2-bromothiazole-5-methanol** via an ester reduction pathway.

Step 1: Hantzsch Synthesis of Ethyl 2-aminothiazole-5-carboxylate

The initial step involves the construction of the thiazole ring. The Hantzsch synthesis is a classic method that involves the reaction of an α -haloketone with a thioamide. In this variation, an α -halo- β -ketoester is cyclized with thiourea.[8]

Causality: The reaction proceeds via nucleophilic attack of the sulfur atom of thiourea on the α -carbon of the halogenated ketoester, followed by intramolecular condensation and dehydration to form the stable aromatic thiazole ring. Using thiourea directly installs the C2-amino group, which is essential for the subsequent diazotization step.

Experimental Protocol:

- To a solution of ethyl 2-chloroacetoacetate (1.0 eq) in ethanol, add thiourea (1.1 eq).
- Heat the mixture to reflux for 4-6 hours, monitoring the reaction progress by Thin Layer Chromatography (TLC).
- Upon completion, cool the reaction mixture to room temperature and neutralize with a saturated aqueous solution of sodium bicarbonate.
- The resulting precipitate, ethyl 2-aminothiazole-5-carboxylate, is collected by filtration, washed with cold water, and dried under vacuum.

Step 2: Diazotization and Bromination to Ethyl 2-bromothiazole-5-carboxylate

This step converts the C2-amino group into the target C2-bromo group via a Sandmeyer-type reaction. This is a robust and widely used method for the conversion of aromatic amines to halides.[5]

Causality: The primary amino group is treated with a source of nitrous acid (typically generated in situ from sodium nitrite and a strong acid) at low temperatures (0-5 °C) to form a diazonium salt. This intermediate is highly reactive and, upon introduction of a copper(I) bromide catalyst, decomposes with the loss of nitrogen gas to yield the 2-bromo-substituted thiazole.[4] The low temperature is critical to prevent premature decomposition of the unstable diazonium salt.

Experimental Protocol:

- Suspend ethyl 2-aminothiazole-5-carboxylate (1.0 eq) in an aqueous solution of hydrobromic acid (48%).
- Cool the suspension to 0 °C in an ice-salt bath.
- Add a solution of sodium nitrite (1.1 eq) in water dropwise, maintaining the internal temperature below 5 °C.
- Stir the mixture for 30 minutes at 0 °C.
- In a separate flask, prepare a solution of copper(I) bromide (1.2 eq) in aqueous hydrobromic acid.
- Slowly add the cold diazonium salt solution to the copper(I) bromide solution. Vigorous gas evolution (N₂) will be observed.
- Allow the reaction to warm to room temperature and stir for 2-3 hours.
- Extract the product with ethyl acetate, wash the organic layer with brine, dry over anhydrous sodium sulfate, and concentrate in vacuo. The crude ethyl 2-bromothiazole-5-carboxylate can be purified by column chromatography.[9]

Step 3: Reduction of Ethyl 2-bromothiazole-5-carboxylate

The final step is the reduction of the ethyl ester at the C5 position to the primary alcohol.

Causality: Esters are relatively unreactive carbonyl compounds and require a powerful reducing agent for conversion to alcohols. Lithium aluminum hydride (LiAlH₄) is the reagent of choice for this transformation due to its high reactivity.[10] Milder reagents like sodium borohydride (NaBH₄) are generally not effective for reducing esters. The reaction proceeds via nucleophilic addition of a hydride ion to the ester carbonyl, followed by elimination of the ethoxide leaving group to form an intermediate aldehyde, which is then rapidly reduced to the primary alcohol.

Experimental Protocol:

- To a solution of ethyl 2-bromothiazole-5-carboxylate (1.0 eq) in anhydrous tetrahydrofuran (THF) under an inert atmosphere (e.g., argon or nitrogen), cool the flask to 0 °C.
- Add a solution of lithium aluminum hydride (1.5-2.0 eq) in THF dropwise.
- After the addition is complete, allow the reaction to warm to room temperature and stir for 1-2 hours, or until TLC indicates complete consumption of the starting material.
- Carefully quench the reaction by the sequential dropwise addition of water, followed by 15% aqueous NaOH, and then more water (Fieser workup).
- Stir the resulting granular precipitate for 30 minutes, then filter it off and wash thoroughly with ethyl acetate.
- Combine the filtrates, dry the organic layer over anhydrous sodium sulfate, and concentrate under reduced pressure to yield **2-bromothiazole-5-methanol**.[\[11\]](#)[\[12\]](#)

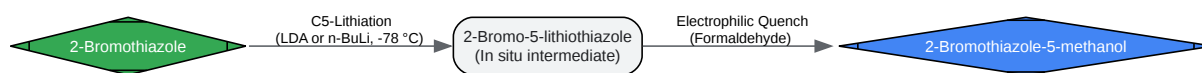
Data Summary: Pathway I

Step	Key Reagents	Solvent	Temperature	Typical Yield
1. Hantzsch Synthesis	Ethyl 2-chloroacetoacetate, Thiourea	Ethanol	Reflux	75-85%
2. Diazotization	NaNO ₂ , HBr, CuBr	Water	0-5 °C	65-75%
3. Ester Reduction	Lithium Aluminum Hydride (LiAlH ₄)	THF	0 °C to RT	80-90%

Pathway II: Synthesis via C5-Lithiation of 2-Bromothiazole

This pathway offers a more convergent approach, starting from 2-bromothiazole and directly introducing the hydroxymethyl group at the C5 position. This strategy relies on the principles of directed ortho-metalation, or more accurately, heteroatom-directed lithiation.

Workflow Overview: Pathway II



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Caption: Workflow for the synthesis of **2-bromothiazole-5-methanol** via C5-lithiation.

Step 1: Regioselective C5-Lithiation

The key to this pathway is the selective deprotonation of the C5-proton of 2-bromothiazole. The C5 proton is the most acidic proton on the ring (after the C2 proton, which is absent), making it susceptible to deprotonation by a strong organolithium base.^{[13][14]}

Causality: The acidity of the C-H bonds on the thiazole ring is in the order C2 > C5 > C4. Since the C2 position is blocked by bromine, a strong, non-nucleophilic base like Lithium Diisopropylamide (LDA) will selectively abstract the proton at the C5 position.^[13] The use of cryogenic temperatures (-78 °C) is essential to prevent side reactions, such as halogen-metal exchange at the C2 position or decomposition of the organolithium intermediate.

Experimental Protocol:

- To a solution of diisopropylamine (1.1 eq) in anhydrous THF under an inert atmosphere, cool the flask to -78 °C (dry ice/acetone bath).
- Add n-butyllithium (1.05 eq, solution in hexanes) dropwise and stir for 30 minutes at -78 °C to generate LDA in situ.
- Add a solution of 2-bromothiazole (1.0 eq) in anhydrous THF dropwise to the LDA solution, maintaining the temperature at -78 °C.
- Stir the resulting mixture for 1 hour at -78 °C to ensure complete formation of the 2-bromo-5-lithiothiazole intermediate.

Step 2: Electrophilic Quench with Formaldehyde

The highly nucleophilic 5-lithiothiazole intermediate is then reacted with an appropriate electrophile to install the hydroxymethyl group.

Causality: Anhydrous paraformaldehyde or gaseous formaldehyde serves as the electrophilic source of the $-CH_2OH$ group. The carbanion at C5 attacks the electrophilic carbon of the formaldehyde, forming a new carbon-carbon bond.^[13] A subsequent aqueous workup protonates the resulting alkoxide to yield the final primary alcohol.

Experimental Protocol:

- To the solution of 2-bromo-5-lithiothiazole at $-78\text{ }^{\circ}\text{C}$, add anhydrous paraformaldehyde (2.0 eq) as a solid in one portion.
- Allow the reaction mixture to slowly warm to room temperature overnight.
- Quench the reaction by the careful addition of a saturated aqueous solution of ammonium chloride (NH_4Cl).
- Extract the aqueous layer with ethyl acetate (3x).
- Combine the organic layers, wash with brine, dry over anhydrous magnesium sulfate, and concentrate in vacuo.
- Purify the crude product by silica gel column chromatography to afford **2-bromothiazole-5-methanol**.

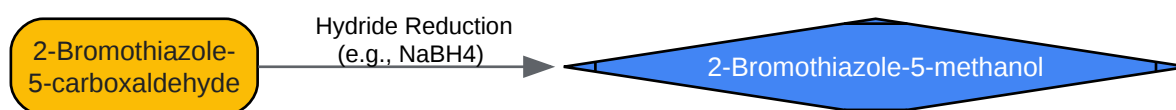
Data Summary: Pathway II

Step	Key Reagents	Solvent	Temperature	Typical Yield
1. C5-Lithiation	2-Bromothiazole, LDA or n-BuLi	THF	$-78\text{ }^{\circ}\text{C}$	(In situ)
2. Electrophilic Quench	Paraformaldehyde	THF	$-78\text{ }^{\circ}\text{C}$ to RT	60-75%

Alternative Route: Reduction of 2-Bromothiazole-5-carboxaldehyde

A third, highly efficient pathway exists if the corresponding aldehyde, 2-bromothiazole-5-carboxaldehyde, is available.[15] This precursor can be synthesized by quenching the 2-bromo-5-lithiothiazole intermediate (from Pathway II) with N,N-dimethylformamide (DMF) instead of formaldehyde.[13] The reduction of an aldehyde to a primary alcohol is one of the most fundamental transformations in organic synthesis.

Workflow Overview: Aldehyde Reduction



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Caption: Direct reduction of 2-bromothiazole-5-carboxaldehyde to the target alcohol.

Causality: Aldehydes are significantly more electrophilic and reactive than esters. Therefore, a milder and more selective reducing agent, sodium borohydride (NaBH_4), can be employed.[16] This offers a significant operational advantage over LiAlH_4 , as NaBH_4 is stable in protic solvents like methanol or ethanol and does not require strictly anhydrous conditions or an inert atmosphere, making the procedure safer and more scalable.

Experimental Protocol:

- Dissolve 2-bromothiazole-5-carboxaldehyde (1.0 eq) in methanol in a round-bottom flask.
- Cool the solution to 0 °C in an ice bath.
- Add sodium borohydride (1.2 eq) portion-wise over 15 minutes, controlling any effervescence.
- Stir the reaction at 0 °C for 30 minutes, then allow it to warm to room temperature and stir for an additional 1-2 hours.

- Quench the reaction by the slow addition of water, followed by acidification with dilute HCl to destroy excess NaBH₄.
- Extract the product with ethyl acetate, wash with saturated sodium bicarbonate solution and brine, then dry over anhydrous sodium sulfate.
- Concentrate the solvent under reduced pressure to yield high-purity **2-bromothiazole-5-methanol**.

Conclusion

The synthesis of **2-bromothiazole-5-methanol** can be effectively achieved through several reliable pathways. The choice of route often depends on the availability of starting materials, scale, and specific laboratory capabilities.

- Pathway I (Ester Reduction) is a robust, multi-step sequence ideal for building the molecule from fundamental precursors. Its well-understood, high-yielding steps make it a dependable choice for large-scale synthesis.
- Pathway II (C5-Lithiation) offers a more convergent and elegant solution, suitable for rapid analog synthesis where 2-bromothiazole is the preferred starting point. However, it requires proficiency with organolithium chemistry and cryogenic conditions.
- The Alternative Route (Aldehyde Reduction) is the most straightforward and operationally simple method, provided the aldehyde precursor is accessible. Its use of mild conditions makes it highly attractive for laboratory-scale synthesis.

Each pathway provides a validated and trustworthy method for accessing this critical building block, empowering chemists to advance the frontiers of drug discovery and development.

References

- Chen W, et al. (2017). Dual NAMPT/HDAC Inhibitors as a New Strategy for Multitargeting Antitumor Drug Discovery. ACS Med Chem Lett., 9(1):34-38. [\[Link\]](#)
- PrepChem.com. (n.d.). Synthesis of 2-bromo-5-carboxythiazole. PrepChem.com. [\[Link\]](#)

- Sinenko, V., et al. (2018). Lithiation of 2-bromo-4-(1,3-dioxolan-2-yl)-1,3-thiazole. ResearchGate. [\[Link\]](#)
- MDPI. (2021). An Overview on Synthetic 2-Aminothiazole-Based Compounds Associated with Four Biological Activities. MDPI. [\[Link\]](#)
- University of Wisconsin-Madison. (n.d.). Grignard Reaction. UW-Madison Chemistry. [\[Link\]](#)
- Wikipedia. (n.d.). Thiazole. Wikipedia. [\[Link\]](#)
- National Institutes of Health. (2019). New Series of Thiazole Derivatives: Synthesis, Structural Elucidation, Antimicrobial Activity, Molecular Modeling and MOE Docking. NIH. [\[Link\]](#)
- Royal Society of Chemistry. (n.d.). Recent trends in ionic liquid-mediated synthesis of thiazoles: toward greener methodologies. RSC Publishing. [\[Link\]](#)
- Organic Chemistry Portal. (n.d.). Thiazole synthesis. Organic Chemistry Portal. [\[Link\]](#)
- MDPI. (n.d.). Thiazole: A Versatile Standalone Moiety Contributing to the Development of Various Drugs and Biologically Active Agents. MDPI. [\[Link\]](#)
- Pharmaguideline. (n.d.). Synthesis, Reactions and Medicinal Uses of Thiazole. Pharmaguideline. [\[Link\]](#)
- Semantic Scholar. (2018). Lithiation of 2-bromo-4-(1,3-dioxolan-2-yl)-1,3-thiazole. Semantic Scholar. [\[Link\]](#)
- Organic Chemistry Portal. (n.d.). Sonogashira Coupling. Organic Chemistry Portal. [\[Link\]](#)
- Wikipedia. (n.d.). Sonogashira coupling. Wikipedia. [\[Link\]](#)
- National Institutes of Health. (n.d.). Room-Temperature, Copper-Free Sonogashira Reactions Facilitated by Air-Stable, Monoligated Precatalyst [DTBNpP] Pd(crotyl)Cl. NIH. [\[Link\]](#)
- PubMed Central. (n.d.). Saturated Five-Membered Thiazolidines and Their Derivatives: From Synthesis to Biological Applications. PMC - PubMed Central. [\[Link\]](#)

- Reddit. (2022). Experimental protocol for conducting Grignard reaction for synthesis of an alcohol. Reddit. [\[Link\]](#)
- CP Lab Safety. (n.d.). **2-Bromothiazole-5-methanol**, min 98%, 10 grams. CP Lab Safety. [\[Link\]](#)
- ChemBK. (n.d.). **2-Bromothiazole-5-methanol**. ChemBK. [\[Link\]](#)
- PubMed. (2022). Thiazole-5-carbaldehyde Synthesis by Cascade Annulation of Enaminones and KSCN with Dess-Martin Periodinane Reagent. PubMed. [\[Link\]](#)
- Master Organic Chemistry. (2015). Reactions of Grignard Reagents. Master Organic Chemistry. [\[Link\]](#)
- American Chemical Society. (2026). Photocatalytic Hydroxyalkylation of Heteroarenes with Aldehydes. American Chemical Society. [\[Link\]](#)
- Wikipedia. (n.d.). Heteroatom-promoted lateral lithiation. Wikipedia. [\[Link\]](#)
- Master Organic Chemistry. (2016). Synthesis Problems Involving Grignard Reagents. Master Organic Chemistry. [\[Link\]](#)
- American Chemical Society. (2025). Breaking the tert-butyl lithium contact ion pair: A gateway to alternate selectivity in lithiation reactions. ACS Fall 2025. [\[Link\]](#)
- ResearchGate. (2025). Lithiation of five-membered heteroaromatic compounds. The methyl substituted 1,2-azoles, oxadiazoles, and thiadiazoles. ResearchGate. [\[Link\]](#)
- Chemistry LibreTexts. (2024). Sonogashira Coupling. Chemistry LibreTexts. [\[Link\]](#)
- Chemguide. (n.d.). reduction of aldehydes and ketones. Chemguide. [\[Link\]](#)
- Chemistry LibreTexts. (2024). 17.5: Alcohols from Carbonyl Compounds - Grignard Reagents. Chemistry LibreTexts. [\[Link\]](#)
- PubChem. (n.d.). 2-Bromothiazole-5-carboxylic acid. PubChem. [\[Link\]](#)

- Master Organic Chemistry. (2022). Fischer Esterification - Carboxylic Acid to Ester Under Acidic Conditions. Master Organic Chemistry. [\[Link\]](#)
- Chemistry LibreTexts. (2024). 17.4: Alcohols from Carbonyl Compounds- Reduction. Chemistry LibreTexts. [\[Link\]](#)
- Journal of Chemical Reviews. (2024). Recent Advances in Medicinal Chemistry with Benzothiazole-Based Compounds: An In-Depth Review. Journal of Chemical Reviews. [\[Link\]](#)
- Chemguide. (n.d.). esterification - alcohols and carboxylic acids. Chemguide. [\[Link\]](#)
- YouTube. (2019). Esterification--Making Esters from Carboxylic Acids. jOeCHEM. [\[Link\]](#)

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- 1. pdf.benchchem.com [\[pdf.benchchem.com\]](#)
- 2. mdpi.com [\[mdpi.com\]](#)
- 3. Synthesis, Reactions and Medicinal Uses of Thiazole | Pharmaguideline [\[pharmaguideline.com\]](https://pharmaguideline.com)
- 4. pdf.benchchem.com [\[pdf.benchchem.com\]](#)
- 5. Page loading... [\[wap.guidechem.com\]](https://wap.guidechem.com)
- 6. Sonogashira Coupling [\[organic-chemistry.org\]](https://organic-chemistry.org)
- 7. Sonogashira coupling - Wikipedia [\[en.wikipedia.org\]](https://en.wikipedia.org)
- 8. Thiazole synthesis [\[organic-chemistry.org\]](https://organic-chemistry.org)
- 9. chemimpex.com [\[chemimpex.com\]](#)
- 10. chem.libretexts.org [\[chem.libretexts.org\]](#)
- 11. 2-Bromothiazole-5-methanol | CAS: 5198-86-7 | Chemical Product | FINETECH INDUSTRY LIMITED - FINETECH INDUSTRY LIMITED - Custom Synthesis and Chemical Reagents Supplier [\[finetechnology-ind.com\]](https://finetechnology-ind.com)

- [12. calpaclab.com](https://calpaclab.com) [calpaclab.com]
- [13. researchgate.net](https://researchgate.net) [researchgate.net]
- [14. Lithiation of 2-bromo-4-\(1,3-dioxolan-2-yl\)-1,3-thiazole | Semantic Scholar](#) [semanticscholar.org]
- [15. bocsci.com](https://bocsci.com) [bocsci.com]
- [16. chemguide.co.uk](https://chemguide.co.uk) [chemguide.co.uk]
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